Technical Guide: Laninamivir-d3 Solubility & Bioanalytical Handling[1]

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Compound of Interest

Compound Name:	*Laninamivir-d3*
CAS No.:	*1286920-52-2*
Cat. No.:	*B1141343*

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Executive Summary

Laninamivir-d3 (CAS: 1286920-52-2) is the stable isotope-labeled analog of Laninamivir (R-125489), the active neuraminidase inhibitor metabolite of the prodrug Laninamivir Octanoate (CS-8958).[1][2] It is primarily utilized as an Internal Standard (IS) in LC-MS/MS bioanalysis to quantify Laninamivir levels in plasma, epithelial lining fluid (ELF), and bronchoalveolar lavage (BAL) fluid.[1]

This guide addresses a critical bottleneck in bioanalytical workflows: the zwitterionic nature of **Laninamivir-d3**, which dictates a strict solubility profile distinct from its lipophilic prodrug. Unlike many small molecule drugs, **Laninamivir-d3** exhibits significant solubility challenges in pure organic solvents (Methanol, Acetonitrile) and requires aqueous-based dissolution strategies to prevent precipitation and ensure accurate quantification.[1]

Physicochemical Profile & Solubility Mechanism[1][3]

Chemical Structure & Zwitterionic Character

Laninamivir-d3 possesses a highly polar, zwitterionic structure containing a basic guanidino group and an acidic carboxylic acid moiety.[1] This dual-charge state at neutral pH drives its hydrophilicity and poor solubility in non-polar organic solvents.[1]

Property	Data	Context
Compound Name	Laninamivir-d3	Active Metabolite (Deuterated)
Chemical Formula	$C_{13}H_{19}D_3N_4O_6$	3 Deuterium atoms (likely on acetyl-methyl)
Molecular Weight	~349.35 g/mol	+3 Da shift from native (346.[1]34)
pKa (Acidic)	~3.5 (Carboxyl)	Ionized (-) at neutral pH
pKa (Basic)	~12.5 (Guanidino)	Ionized (+) at neutral pH
LogP	< 0 (Negative)	Highly Hydrophilic

Solubility Data Matrix

The following solubility thresholds are critical for stock solution preparation. Data is derived from experimental behaviors of the native Laninamivir, which **Laninamivir-d3** mimics.

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Solvent	Solubility Rating	Quantitative Limit	Operational Note
Water / PBS (pH 7.2)	Sparingly Soluble	~1–3 mg/mL	Requires sonication/heat (40–60°C) to dissolve fully.[1]
Methanol (100%)	Poor / Insoluble	< 0.1 mg/mL	DO NOT USE for primary stock.[1] Risk of precipitation.[1]
DMSO	Soluble	> 10 mg/mL	Good for primary stock, but high MP requires care in LC-MS.[1]
50% Methanol/Water	Moderate	~1 mg/mL	Ideal compromise for working standards.[1]

> *Critical Warning: Do not confuse **Laninamivir-d3** (Active) with Laninamivir Octanoate-d3 (Prodrug).[1] The prodrug is lipophilic and soluble in organic solvents.[1] The active metabolite (d3) will precipitate if introduced directly into 100% cold methanol.[1]*

Experimental Protocol: Stock Solution Preparation

This protocol utilizes a Self-Validating Workflow designed to prevent "invisible precipitation"—a common error where micro-crystals form in high-organic stocks, leading to poor linearity in calibration curves.[1]

Reagents & Equipment

- Analyte: **Laninamivir-d3** (Solid, stored at -20°C).[1][3]
- Solvent A: LC-MS Grade Water (Milli-Q).[1]

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- Solvent B: LC-MS Grade Methanol.[1]
- Equipment: Ultrasonic bath, Vortex mixer, Calibrated Class A glassware.

Step-by-Step Workflow

Step 1: Primary Stock Preparation (1.0 mg/mL)[1]

- Weigh ~1 mg of **Laninamivir-d3** into a glass vial.
- Dissolution Solvent: Add 100% Water (or 10% Methanol in Water).[1]
  - Rationale: The zwitterion requires a high dielectric constant to solvate the ionic charges.[1]
- Action: Vortex for 1 min, then Sonicate for 5 mins at ambient temperature.
- Validation: Inspect visually.[1] Solution must be perfectly clear. If cloudy, warm to 40°C.[1]

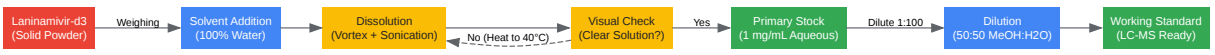
Step 2: Working Standard Dilution (10 µg/mL)

- Dilute the Primary Stock 1:100 using 50:50 Methanol:Water.[1]
- Rationale: This matches the initial mobile phase conditions of most HILIC or Reverse-Phase LC methods, preventing solvent shock during injection.[1]

Step 3: Storage

- Aliquot into polypropylene tubes. Store at -20°C.
- Stability:[1][3] Stable for 6–12 months.[1] Avoid repeated freeze-thaw cycles (max 3 cycles).[1]

Visualization: Solvation Workflow



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Caption: Logic flow for preparing **Laninamivir-d3** stocks, prioritizing aqueous solubility to prevent precipitation.

LC-MS/MS Method Integration[1][5]

When developing the bioanalytical method, the solubility profile dictates the chromatography choice.[1]

Column Selection

Due to high polarity (LogP < 0), standard C18 columns often fail to retain Laninamivir.[1]

- Recommended:HILIC (Hydrophilic Interaction Liquid Chromatography) or Pentafluorophenyl (PFP) columns.[1]
- Mobile Phase: Acetonitrile/Water with Ammonium Acetate (10mM, pH 4.0).[1]

Isotopic Fidelity

Laninamivir-d3 is a stable isotope.[1][2] The deuterium labels are typically located on the acetyl methyl group or the methoxy side chain.[1]

- Exchange Risk: Minimal.[1] These positions are non-exchangeable in aqueous media.[1]
- Mass Shift: Monitor the transition +3 Da higher than the native analyte (e.g., Native m/z 347 → d3 m/z 350).

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